

# Cross-validation of analytical methods for "methyl 3-(methylthio)propionate"

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## Compound of Interest

Compound Name: Methyl 3-(methylthio)propionate

Cat. No.: B076985

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## At a Glance: GC-MS vs. HPLC for Methyl 3-(methylthio)propionate Analysis

The selection between GC-MS and HPLC for the analysis of **methyl 3-(methylthio)propionate** depends on the specific requirements of the study, such as sensitivity, selectivity, and the nature of the sample matrix.

Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography (HPLC)
Principle	Separation of volatile compounds in the gas phase followed by mass-based detection.	Separation of compounds in a liquid phase based on their interaction with a stationary phase, followed by detection.
Sample Volatility	Suitable for volatile and semi-volatile compounds. Methyl 3-(methylthio)propionate is amenable to GC analysis.	Suitable for non-volatile and thermally labile compounds. Direct analysis is possible.
Derivatization	Not required for the methyl ester, though derivatization is necessary for the parent acid, 3-(methylthio)propanoic acid, to increase volatility.	Generally not required, but can be used to enhance sensitivity with specific detectors.
Sensitivity	Typically offers high sensitivity, often in the ng	

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